

CAS number 129757-67-1 chemical properties

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Compound of Interest

Compound Name: UV-123

Cat. No.: B155743

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An In-depth Technical Guide on the Chemical Properties of CAS Number 129757-67-1

Compound Identification and Overview

The chemical compound identified by CAS number 129757-67-1 is Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate.^{[1][2][3][4][5]} It is a light yellow, liquid chemical primarily utilized as a Hindered Amine Light Stabilizer (HALS).^{[5][6][7]} Marketed under trade names such as Tinuvin 123, it is recognized for its efficacy in protecting polymers and coatings from degradation caused by exposure to light, heat, and oxygen.^{[4][5][8]}

This technical guide provides a comprehensive overview of the chemical and physical properties, mechanism of action, applications, and safety information for Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate, intended for researchers, scientists, and professionals in material science and related fields. While one study investigated its biological properties, its primary role is as an industrial additive, not a pharmaceutical agent.^[9]

Chemical and Physical Properties

The fundamental chemical and physical characteristics of Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate are summarized in the tables below. These properties are crucial for its application in various formulations.

Table 1: General Chemical Properties

Property	Value	Reference
CAS Number	129757-67-1	[1][2][3][4][5]
Molecular Formula	C ₄₄ H ₈₄ N ₂ O ₆	[1][5][7][10]
Molecular Weight	737.15 g/mol	[1][2][7][10]
Synonyms	Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl)sebacate; Tinuvin 123	[2][4][8]
Appearance	Light yellow liquid	[5]

Table 2: Physicochemical Data

Property	Value	Conditions	Reference
Density	1.028 g/mL	at 25 °C	[1][2][3]
Specific Gravity	0.97	at 20 °C	[4][11]
Boiling Point	678.4 °C	at 760 mmHg	[3]
Melting Point	< -30 °C	[5][11]	[3][4]
Flash Point	> 230 °F (> 110 °C)	[2][3]	
Vapor Pressure	4.03E-10 mmHg (0.00036 Pa)	at 25 °C	[1][2][3]
Refractive Index	n _{20/D} 1.479	[1][2][3]	
Dynamic Viscosity	3000 mPa·s (3 Pa·s)	at 20 °C	[1][11]
Glass Transition Temp.	-50.5 °C	[4]	

Table 3: Solubility Data

Solvent	Solubility	Conditions	Reference
Water	< 6 ppm (6 mg/L)	at 20 °C	[1][2][3]
Xylene	Miscible to >50%	[1][2]	
Methyl Ethyl Ketone (MEK)	Miscible to >50%	[1][2]	
Butanol	>50% w/w	at 20 °C	[11]
Butyl acetate	>50% w/w	at 20 °C	[11]
Ethyl glycol	>50% w/w	at 20 °C	[11]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of the compound.

Table 4: Spectroscopic Information

Technique	Data	Reference
UV-Vis	λ_{max} : 196.6 nm	[4]
Infrared (IR)	Major absorption bands at 2920, 1730, 1460, 1370, 1360, 1170 cm^{-1}	[4]
NMR	Data has been assessed but specific shifts are not publicly detailed.	[4]

Mechanism of Action: Hindered Amine Light Stabilizer

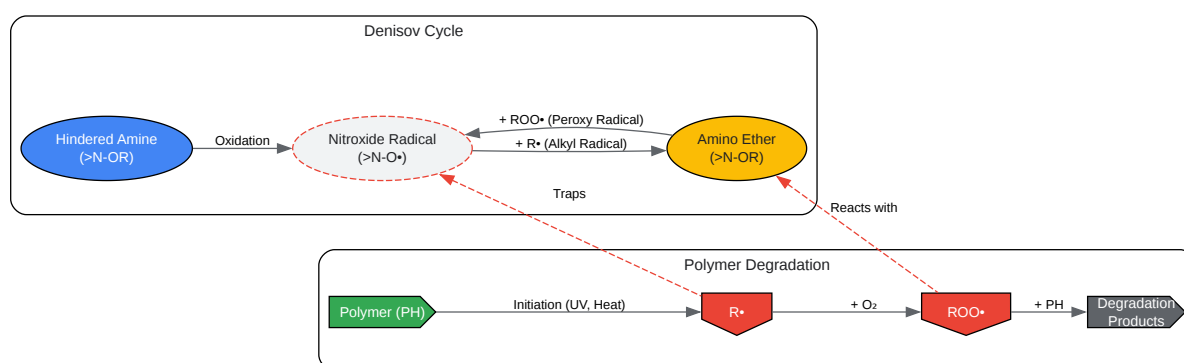
Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate functions as a Hindered Amine Light Stabilizer (HALS). The primary mechanism involves the inhibition of the autoxidation process of polymers, which is a radical-chain reaction. The HALS compound undergoes a series of

reactions, known as the Denisov cycle, to scavenge and terminate the free radicals that cause polymer degradation.

The key steps are:

- Initiation: The HALS (a secondary amine) is oxidized to a stable nitroxide radical ($>\text{N}-\text{O}\cdot$).
- Radical Trapping: The nitroxide radical efficiently traps polymer alkyl radicals ($\text{R}\cdot$) to form an amino ether.
- Regeneration: The amino ether can then react with polymer peroxy radicals ($\text{ROO}\cdot$) to regenerate the nitroxide radical, allowing it to participate in further stabilization cycles.

This cyclic process makes HALS highly efficient, as one molecule can deactivate multiple radical species. A key feature of this specific HALS is its low basicity, which prevents undesirable interactions with acidic components often found in coatings and polymer formulations, such as catalysts.^{[11][7]}



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Caption: The radical scavenging cycle of a Hindered Amine Light Stabilizer (HALS).

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and spectroscopic properties listed above are not provided in the cited literature. These properties are typically determined using standardized methods from organizations such as ASTM or ISO.

However, a study investigating the antimicrobial properties of this compound (under the name Tinuvin PA 123) provides insight into relevant biological testing methodologies.[9]

Antimicrobial Activity Assessment (Summary of Protocol):

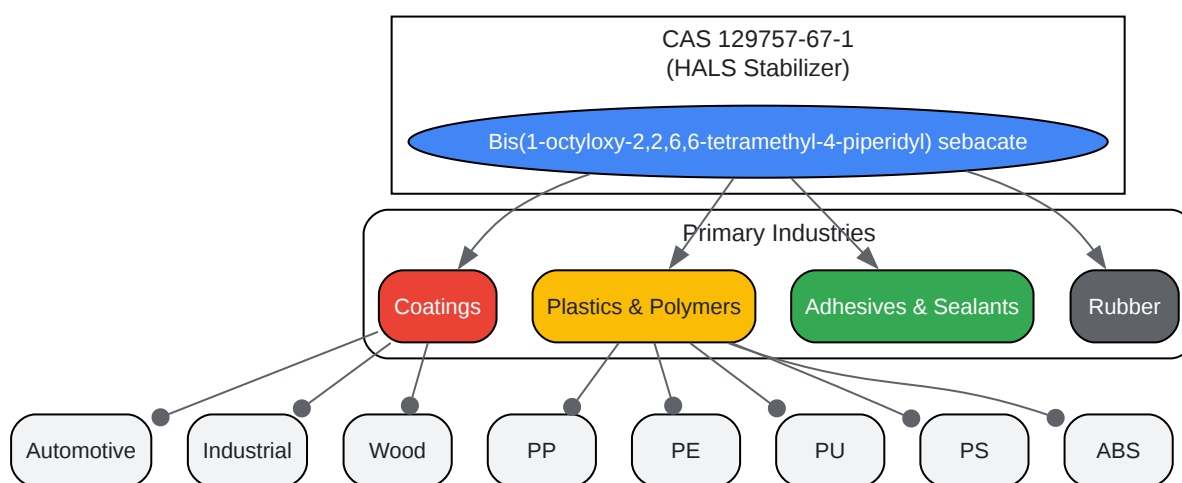
- **Film Preparation:** The HALS was incorporated into polyurethane (PUR) lacquer formulations, which were then used to produce lacquer films.
- **Microbial Strains:** The antimicrobial activity was tested against *Staphylococcus aureus* (methicillin-resistant and -sensitive strains), *Escherichia coli*, and *Candida albicans*.
- **Testing Method:** The study likely employed a standard method such as ISO 22196 (Measurement of antibacterial activity on plastics and other non-porous surfaces) or a similar protocol, where microbial suspensions are brought into contact with the surface of the test films.
- **Outcome:** The results indicated that lacquer films incorporated with Tinuvin PA 123 (CAS 129757-67-1) did not exhibit antimicrobial properties, unlike other tested HALS such as Tinuvin 770 DF.[9]

Applications

The primary application of Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate is as a light stabilizer to prevent the degradation of materials exposed to light and weathering.[3]

- **Coatings Industry:** It is particularly effective in coatings based on alkyds due to its low basicity.[1][7] It improves performance by minimizing defects like cracking, gloss reduction, and chalking.[11] It is used in automotive, industrial, decorative, and wood coatings.[8]

- **Plastics and Polymers:** It is used as an additive in a wide range of plastics, including polypropylene (PP), high-density polyethylene (HDPE), polyurethane (PU), polystyrene (PS), and acrylonitrile butadiene styrene (ABS).[5]
- **Other Applications:** It is also used in sealants, adhesives, and rubber formulations.[5] It can be used in combination with UV absorbers to achieve synergistic protective effects.[8][12]



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Caption: Key application areas for CAS 129757-67-1.

Safety and Handling

Based on available safety data, Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate is a combustible liquid.[1] Standard industrial hygiene practices should be followed during handling.

- **Storage:** Store in a well-ventilated place. It is classified under Storage Class 10 for combustible liquids.[1]
- **Personal Protective Equipment (PPE):** Recommended PPE includes eyeshields and gloves. [1]

- Toxicity: The compound may be a skin and eye irritant.[4] It is advised to avoid contact with skin and eyes and to not breathe vapors or spray.[2] Repeated dose toxicity studies have shown changes in blood chemistry and the liver at high doses.[4]

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